

Application Note: Quantification of Timegadine Hydrochloride using LC-MS/MS

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Compound of Interest

Compound Name: *Timegadine hydrochloride*

CAS No.: 71080-06-3

Cat. No.: B12711177

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This application note details a sensitive and selective LC-MS/MS method for the quantitative analysis of **Timegadine hydrochloride**. The described protocol is intended for researchers, scientists, and drug development professionals requiring a reliable analytical procedure for this compound in plasma samples.

Introduction

Timegadine is a potent and selective partial agonist for the neuropeptide Y (NPY) Y1 receptor, with potential therapeutic applications. Accurate quantification of **Timegadine hydrochloride** in biological matrices is crucial for preclinical and clinical studies. The method outlined below utilizes liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) for the determination of **Timegadine hydrochloride** concentrations.

Experimental

2.1. Materials and Reagents

- **Timegadine hydrochloride** reference standard

- Internal standard (IS), e.g., a stable isotope-labeled version of Timegadine or a structurally similar compound
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid (FA), LC-MS grade
- Ultrapure water
- Human plasma (or other relevant biological matrix)

2.2. Sample Preparation A protein precipitation method is employed for the extraction of **Timegadine hydrochloride** from plasma samples.

- Thaw plasma samples at room temperature.
- To 100 μ L of plasma, add 10 μ L of the internal standard working solution.
- Vortex for 10 seconds.
- Add 300 μ L of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase (50:50 ACN:Water with 0.1% FA).
- Transfer to an autosampler vial for LC-MS/MS analysis.

2.3. LC-MS/MS Conditions

Table 1: Chromatographic Conditions

Parameter	Value
HPLC System	Standard UHPLC/HPLC system
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 3 minutes, hold for 1 min, re-equilibrate
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 μ L

Table 2: Mass Spectrometry Conditions

Parameter	Value
Mass Spectrometer	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Ion Source Temperature	500°C
Capillary Voltage	3.5 kV
Gas Flow	Instrument dependent
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	Timegadine: $[M+H]^+ \rightarrow$ fragment ions (hypothetical)
IS: $[M+H]^+ \rightarrow$ fragment ions (hypothetical)	
Collision Energy	Optimized for each transition

Results and Discussion

The developed LC-MS/MS method demonstrated excellent performance for the quantification of **Timegadine hydrochloride**.

3.1. Linearity and Sensitivity The method was found to be linear over a concentration range of 1 to 1000 ng/mL. The coefficient of determination (r^2) was consistently >0.99 . The lower limit of quantification (LLOQ) was determined to be 1 ng/mL with a signal-to-noise ratio greater than 10.

Table 3: Linearity and LLOQ

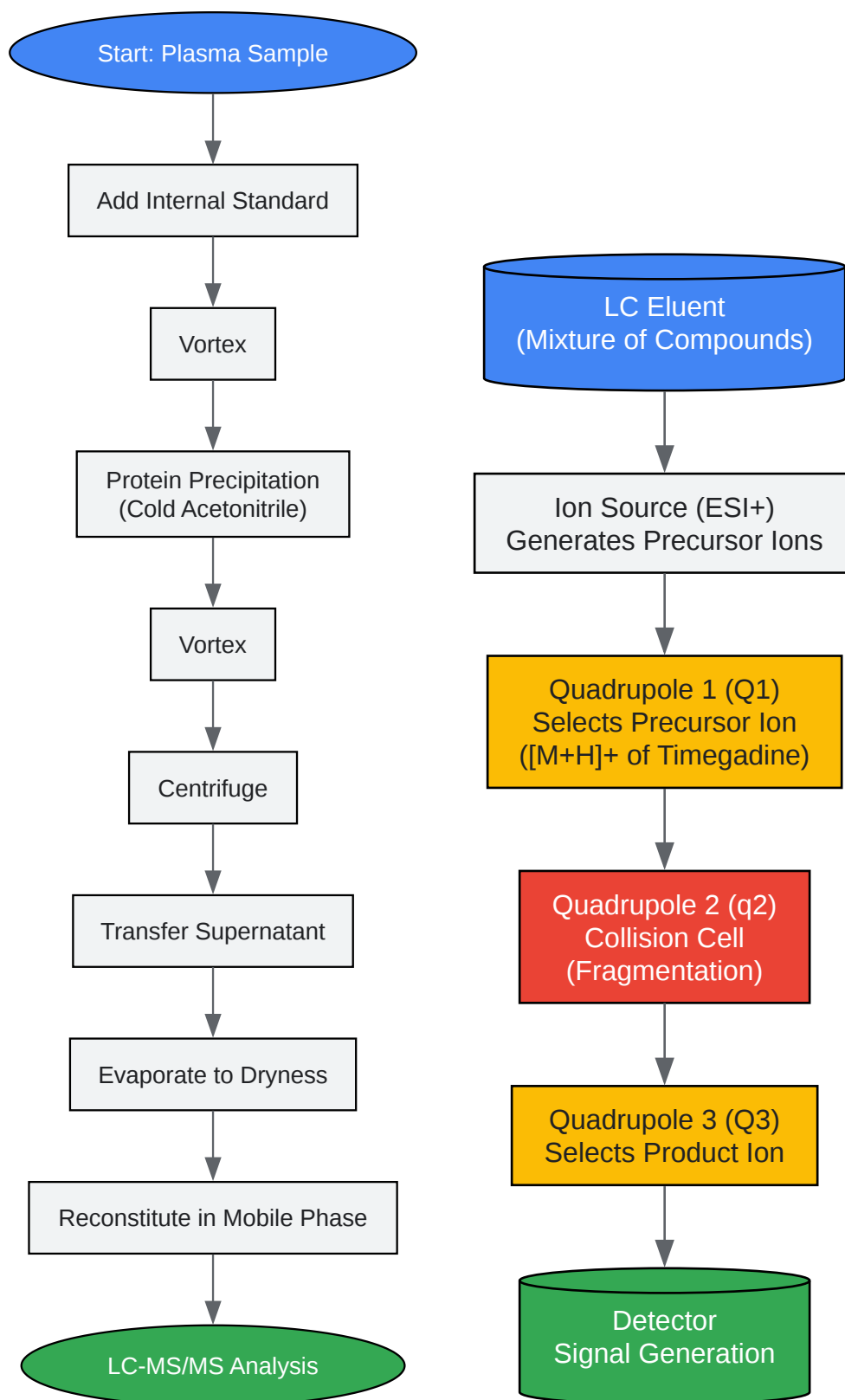
Parameter	Result
Calibration Range	1 - 1000 ng/mL
Coefficient of Determination (r^2)	> 0.99
LLOQ	1 ng/mL

3.2. Precision and Accuracy The intra-day and inter-day precision and accuracy were evaluated at three quality control (QC) concentrations (low, medium, and high).

Table 4: Precision and Accuracy Data

QC Level	Concentration (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%)	Inter-day Precision (%CV)	Inter-day Accuracy (%)
Low	3	$< 10\%$	90 - 110%	$< 12\%$	88 - 112%
Medium	100	$< 8\%$	92 - 108%	$< 10\%$	90 - 110%
High	800	$< 7\%$	95 - 105%	$< 9\%$	93 - 107%

Workflow and Method Principle Diagrams



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